

Pharmacokinetic Parameters of Enalapril and Enalaprilat

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Enalapril Maleate

CAS No.: 76095-16-4

Cat. No.: S007505

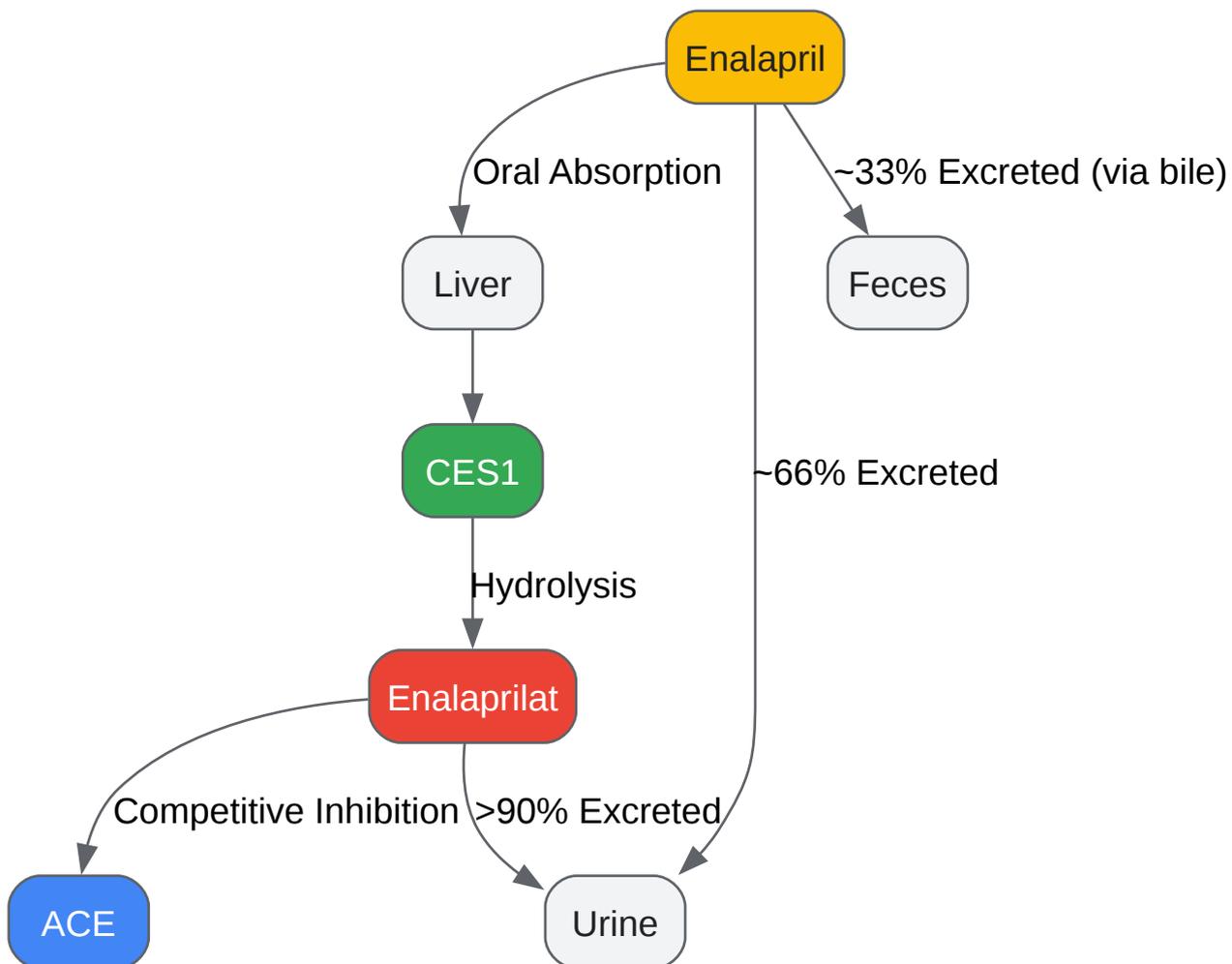
[Get Quote](#)

Parameter	Enalapril (Prodrug)	Enalaprilat (Active Metabolite)
Bioavailability	~60% [1] [2]	Not applicable (formed via metabolism) [2]
Onset of Action	~1 hour [1] [2]	-
Time to Peak Effect	4-6 hours [1]	3-4 hours post oral enalapril dose [3]
Duration of Action	12-24 hours [1] [2]	-
Elimination Half-life	~1.3-1.7 hours (parent drug) [3]	11 hours [3] [1] [2]
Primary Metabolism	Hydrolysis in liver by Carboxylesterase 1 (CES1) [2]	Not further metabolized [3]
Route of Excretion	Urine (approx. two-thirds, as enalapril and enalaprilat) and feces via bile (remainder) [2]	Kidney (>90% as unchanged drug in 24 hours) [3] [2]

Parameter	Enalapril (Prodrug)	Enalaprilat (Active Metabolite)
Protein Binding	Not specified in results	Binds to angiotensin-converting enzyme (ACE); binding is saturable [3]
Volume of Distribution	1 - 2.4 L/kg [2]	Not specified in results

Metabolism and Elimination Pathways

The metabolic activation and elimination of enalapril involve specific enzymes and processes, which can be visualized in the following pathway:



Click to download full resolution via product page

Enalapril is metabolized to enalaprilat by CES1 in the liver, and both are primarily eliminated by the kidneys.

Key Experimental Methodologies in Pharmacokinetics

Research into enalapril's pharmacokinetics, particularly in special populations, relies on advanced analytical and modeling techniques.

- **Population Pharmacokinetic (PopPK) Modeling:** A PopPK analysis in ACE inhibitor-naïve children with heart failure used **nonlinear mixed-effects modelling (NONMEM)**. A combined one-compartment model for enalapril coupled with a one-compartment model for enalaprilat was developed. **Allometric scaling** was applied to account for body size, and **stepwise covariate modelling** identified the impact of age, serum creatinine, and Ross score (heart failure severity) on enalaprilat clearance and volume of distribution [4].
- **Analytical Method for Serum Concentration:** In the LENA studies, enalapril and enalaprilat serum concentrations were measured from children. While the specific bioanalytical technique (e.g., LC-MS/MS) is not detailed in the provided excerpt, such studies typically use highly sensitive and specific methods like **Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS)** to quantify drug and metabolite levels in plasma or serum, which are essential for building pharmacokinetic models [4].
- **Preclinical Hepatotoxicity Studies:** Investigations into enalapril's potential liver effects in rat models have utilized **primary cultures of rat hepatocytes**. These studies evaluated the impact of cytochrome P450 inducers/inhibitors and glutathione modulators on enalapril's cytotoxicity, using measures like lactate dehydrogenase (LDH) release and glutathione depletion assays [5].

Special Population Considerations

- **Pediatric Patients:** Enalapril pharmacokinetics in children are influenced by **age, weight, renal function, and severity of heart failure**. Carboxylesterase 1 (CES1) expression and glomerular

filtration rate (GFR) increase with age, significantly affecting the conversion of enalapril and the clearance of enalaprilat, especially in infants [4].

- **Renal Impairment:** Enalaprilat is primarily excreted by the kidneys. Patients with a creatinine clearance (**CrCl \leq 30 mL/min**) show altered drug disposition and require a lower initial dose. Enalaprilat is moderately dialyzable (20-50%) [3] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Enalapril [en.wikipedia.org]
2. Enalapril - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
3. Enalaprilat - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
4. Implications for Safe Dosing of Enalapril (LENA Studies) - PMC [pmc.ncbi.nlm.nih.gov]
5. Enalapril hepatotoxicity in the rat: Effects of modulators ... [sciencedirect.com]

To cite this document: Smolecule. [Pharmacokinetic Parameters of Enalapril and Enalaprilat].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b007505#enalapril-maleate-pharmacokinetics-metabolism-half-life>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com